

An In-depth Technical Guide to Triphenyl(phenylethynyl)tin (CAS: 1247-08-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triphenyl phenylethynyl tin*

Cat. No.: *B15343402*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphenyl(phenylethynyl)tin, with the CAS number 1247-08-1, is an organotin compound characterized by the presence of three phenyl groups and a phenylethynyl group covalently bonded to a central tin atom. While specific research on this particular compound is limited, the broader class of triphenyltin compounds has garnered significant attention for its potent biological activities, including antifungal, antibacterial, and cytotoxic properties. This technical guide provides a comprehensive overview of the available data on triphenyl(phenylethynyl)tin and related triphenyltin compounds, focusing on its physicochemical properties, potential therapeutic applications, and toxicological profile. This document aims to serve as a foundational resource for researchers and professionals in drug development and materials science by summarizing key data and outlining experimental methodologies.

Chemical and Physical Properties

Triphenyl(phenylethynyl)tin is a solid organometallic compound. Its fundamental properties are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

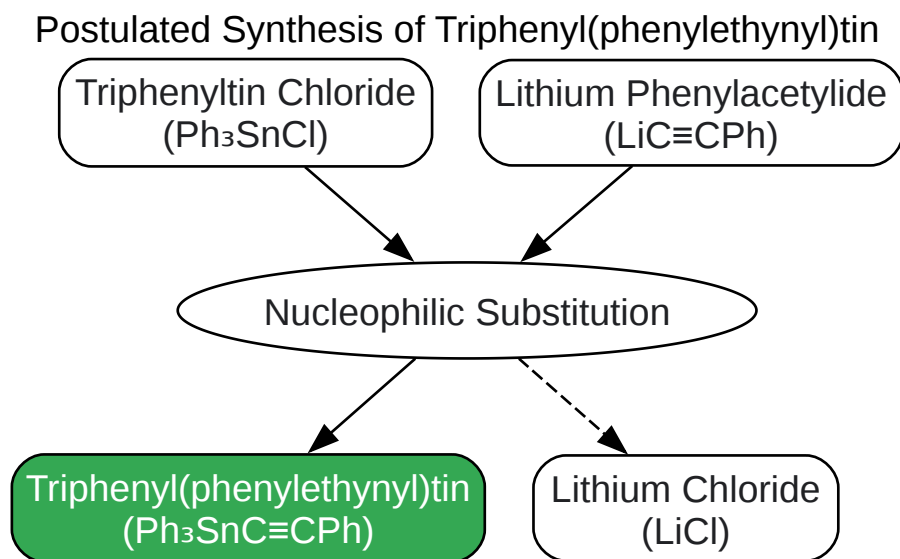
Property	Value	Unit	Source
CAS Number	1247-08-1	-	-
Molecular Formula	C ₂₆ H ₂₀ Sn	-	[1]
Molecular Weight	451.15	g/mol	[1]
Standard Solid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$)	-14266.50 $\pm$ 7.30	kJ/mol	[1]
Solid Phase Heat Capacity (C _{p,solid})	447.50	J/mol×K	[1]
Enthalpy of Formation at Standard Conditions (gas, $\Delta_f H^\circ_{\text{gas}}$)	736.90 $\pm$ 8.30	kJ/mol	[1]
Solid Phase Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{solid}}$)	599.30 $\pm$ 8.10	kJ/mol	[1]
Enthalpy of Sublimation at Standard Conditions ($\Delta_{\text{sub}} H^\circ$)	137.60 $\pm$ 2.00	kJ/mol	[1]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of triphenyl(phenylethynyl)tin is not readily available in the reviewed literature, a plausible synthetic route can be inferred from the general chemistry of organotin compounds. A common method for the formation of tin-carbon bonds is the reaction of an organotin halide with an organolithium or Grignard reagent.

Postulated Synthesis Workflow

A potential pathway for the synthesis of triphenyl(phenylethynyl)tin involves the reaction of triphenyltin chloride with a phenylacetylide salt, such as lithium phenylacetylide.



[Click to download full resolution via product page](#)

Caption: Postulated synthesis of triphenyl(phenylethynyl)tin.

General Experimental Protocol for Phenylation of Tin Compounds

A general method for the synthesis of phenyltin species involves the phenylation of tin iodide using a Grignard reagent like phenylmagnesium bromide.[2] This procedure could potentially be adapted for the synthesis of triphenyl(phenylethynyl)tin.

Materials:

- Tin(IV) iodide (SnI_4)
- Phenylmagnesium bromide (PhMgBr) solution in an appropriate solvent (e.g., THF)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Distilled water

- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- A solution of tin(IV) iodide in an anhydrous ethereal solvent is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath.
- Phenylmagnesium bromide solution is added dropwise to the stirred tin iodide solution. The reaction is monitored, for instance, by the disappearance of the yellow color of the tin iodide.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified period.
- The reaction is quenched by the careful addition of distilled water.
- The organic layer is separated, and the aqueous layer is extracted with an organic solvent.
- The combined organic extracts are dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification is typically achieved by recrystallization or column chromatography.

Spectroscopic Characterization

Although the specific spectra for triphenyl(phenylethynyl)tin are not available in the searched literature, the expected spectroscopic features can be predicted based on the analysis of similar compounds.

¹H NMR: The proton NMR spectrum is expected to show multiplets in the aromatic region (approximately 7.0-8.0 ppm) corresponding to the protons of the three phenyl groups and the phenylethynyl group.

¹³C NMR: The carbon NMR spectrum would display signals for the phenyl carbons and the acetylenic carbons. The chemical shifts of the acetylenic carbons would be characteristic of a

tin-bound alkyne.

¹¹⁹Sn NMR: The ¹¹⁹Sn NMR chemical shift is a sensitive probe of the coordination environment of the tin atom. For a four-coordinate triphenyltin compound, the chemical shift would be in a characteristic range that can be compared to known triphenyltin derivatives.^{[3][4][5][6][7]}

Infrared (IR) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the C≡C triple bond (around 2100-2200 cm⁻¹), aromatic C-H stretching (above 3000 cm⁻¹), and C=C stretching vibrations of the phenyl rings (around 1400-1600 cm⁻¹).

Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of the loss of phenyl and phenylethynyl groups.

Biological Activity and Potential Applications

While specific biological data for triphenyl(phenylethynyl)tin is scarce, the broader class of triphenyltin compounds exhibits significant biological activity, suggesting potential applications in drug development, particularly as anticancer and antimicrobial agents.

Cytotoxic Activity

Numerous studies have demonstrated the potent in vitro cytotoxicity of triphenyltin compounds against a variety of human cancer cell lines.^{[3][4][8][9]} This activity is often significantly higher than that of the parent ligands or other organotin derivatives.

Table of Cytotoxicity for Related Triphenyltin Compounds:

Compound	Cell Line	IC ₅₀ (μM)	Source
Triphenyltin 2-phenyl-1,2,3-triazole-4-carboxylate	HeLa	~0.01	[8]
Bis(Ph ₂ SnCl)Xylene	EL4 (murine lymphoma)	~5.38	[8]
Bis(Ph ₂ SnCl)Xylene	NFS-70 (murine myeloid)	~1.5	[8]
Bis(Ph ₂ SnCl)Xylene	Kit 225 (human T-cell lymphoma)	~11.2	[8]
Bis(Ph ₂ SnCl)Xylene	HeLa (human cervical cancer)	~58.65	[8]
Diphenylmethyltin (DPMT)	EL4 (murine lymphoma)	~2.3	[8]
Diphenylmethyltin (DPMT)	NFS-70 (murine myeloid)	~2.1	[8]
Diphenylmethyltin (DPMT)	Kit 225 (human T-cell lymphoma)	~8.7	[8]
Diphenylmethyltin (DPMT)	HeLa (human cervical cancer)	~32.35	[8]
[Ph ₃ Sn(dmpa)] (6)	A-549 (lung carcinoma)	< 1	[10]
[Ph ₃ Sn(dmpa)] (6)	MCF-7 (breast carcinoma)	< 1	[10]
[Ph ₃ Sn(mef)] (8)	T-24 (bladder carcinoma)	< 1	[10]

The high cytotoxicity of triphenyltin compounds suggests that triphenyl(phenylethynyl)tin could also be a potent anticancer agent. The phenylethynyl moiety may influence its lipophilicity and cellular uptake, potentially modulating its cytotoxic profile.

Antimicrobial Activity

Triphenyltin compounds have a long history of use as biocides, exhibiting strong antifungal and antibacterial properties.^[11]^[12] Triphenyltin hydroxide (TPTH), for example, is a known fungicide used in agriculture.^[11] The mechanism of action is believed to involve the inhibition of oxidative phosphorylation.^[11] This broad-spectrum antimicrobial activity suggests that triphenyl(phenylethynyl)tin could be investigated for applications in treating microbial infections.

Toxicological Profile and Mechanism of Action

The high biological activity of triphenyltin compounds is intrinsically linked to their toxicity. Understanding their toxicological profile is crucial for any potential therapeutic development.

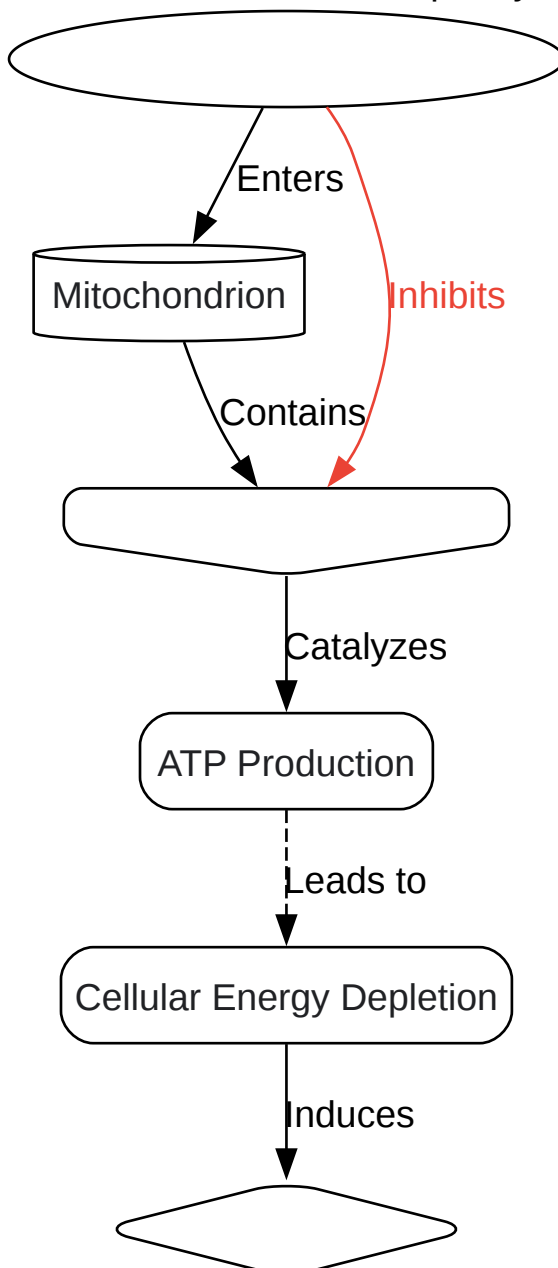
General Toxicity

Triphenyltin compounds are known to be highly toxic to a wide range of organisms, from microorganisms to mammals.^[12] Human exposure can lead to various adverse health effects.^[12]

Mechanism of Action and Associated Signaling Pathways

The primary mode of action for the toxicity of triphenyltin compounds is the inhibition of oxidative phosphorylation in mitochondria.^[11] Specifically, they are known to inhibit ATP synthase, the enzyme responsible for the production of ATP.^[11] This disruption of cellular energy metabolism is a key factor in their cytotoxic and biocidal effects.

Generalized Mechanism of Action of Triphenyltin Compounds



[Click to download full resolution via product page](#)

Caption: Inhibition of ATP synthase by triphenyltin compounds.

In addition to their effects on cellular respiration, triphenyltin compounds have been shown to exert neurotoxic effects. Studies have indicated that they can modulate the activity of voltage-dependent sodium and potassium currents in neurons, leading to increased neuronal

excitability.[6][13] This suggests a potential for neurotoxicity that must be carefully considered in any drug development program.

Future Directions

The available data on triphenyltin compounds highlight their potential as a scaffold for the development of new therapeutic agents, particularly in oncology and infectious diseases. However, the high toxicity of this class of compounds remains a significant hurdle. Future research on triphenyl(phenylethynyl)tin should focus on:

- **Detailed Synthesis and Characterization:** A robust and well-documented synthetic protocol is needed to ensure the availability of high-purity material for further studies. Full spectroscopic characterization is essential to confirm its structure and purity.
- **In-depth Biological Evaluation:** Comprehensive in vitro screening against a wide panel of cancer cell lines and microbial strains is required to determine its specific activity profile and therapeutic potential.
- **Mechanism of Action Studies:** Elucidating the precise molecular targets and signaling pathways affected by triphenyl(phenylethynyl)tin will be crucial for understanding its efficacy and for designing strategies to mitigate its toxicity.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of analogues of triphenyl(phenylethynyl)tin could lead to the identification of derivatives with improved therapeutic indices (i.e., high efficacy and low toxicity).

Conclusion

Triphenyl(phenylethynyl)tin (CAS 1247-08-1) belongs to a class of organotin compounds with demonstrated potent biological activities. While specific data on this compound is limited, the known properties of related triphenyltin derivatives suggest its potential as a cytotoxic and antimicrobial agent. This technical guide has summarized the available physicochemical data and has provided a framework for its synthesis, characterization, and further biological evaluation. The development of triphenyl(phenylethynyl)tin as a therapeutic agent would require a thorough investigation of its efficacy and a careful assessment and mitigation of its inherent toxicity. This document serves as a starting point for researchers and drug

development professionals interested in exploring the potential of this and related organotin compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PHENYLTIN TRICHLORIDE(1124-19-2) ¹H NMR spectrum [chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. In vitro cytotoxicity of diorganotin (IV) trimethoxy-benzoates against sixty human NCI tumor cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cytotoxicity Assessment of Organotin(IV) (2-Methoxyethyl) Methylthiocarbamate Compounds in Human Leukemia Cell Lines : Oriental Journal of Chemistry [orientjchem.org]
- 5. Triphenylstannane | C₁₈H₁₆Sn | CID 6460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Triphenyltin: a potent excitatory neurotoxicant. Its reciprocal effects on voltage-dependent Na and K currents of mammalian brain neuron - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Cytotoxic effects of two organotin compounds and their mode of inflicting cell death on four mammalian cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. The triphenyltin(VI) complexes of NSAIDs and derivatives. Synthesis, crystal structure and antiproliferative activity. Potent anticancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Triphenyltin hydroxide Fungicide | Minnesota Department of Agriculture [mda.state.mn.us]
- 12. Triphenyltin [utslappisiffror.naturvardsverket.se]
- 13. Organotins in Neuronal Damage, Brain Function, and Behavior: A Short Review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Triphenyl(phenylethynyl)tin (CAS: 1247-08-1)]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b15343402#triphenyl-phenylethynyl-tin-cas-number-1247-08-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com